

Mechanistic Profiling of Biphenyl-Piperidine Scaffolds

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Compound of Interest

Compound Name: 4-([1,1'-Biphenyl]-2-yloxy)piperidine

CAS No.: 883515-53-5

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MCH-1R Antagonism and Sigma-1 Receptor Polypharmacology

Executive Summary

The biphenyl-piperidine scaffold represents a "privileged structure" in medicinal chemistry, exhibiting high affinity for G-Protein Coupled Receptors (GPCRs) and intracellular chaperone proteins. While historically associated with NMDA antagonism (e.g., diphenidine), modern drug development has repurposed this motif for metabolic and neuroprotective therapeutics.

The core mechanism of action involves competitive antagonism at the MCH-1 Receptor (MCH-1R), a critical regulator of energy homeostasis. By blocking MCH-1R, these compounds inhibit G

q-mediated calcium mobilization and G

i-mediated cAMP reduction, leading to anorectic (anti-obesity) and anxiolytic effects. A secondary, often synergistic mechanism involves Sigma-1 receptor (Sig-1R) modulation, where

the piperidine nitrogen acts as a protonated anchor, promoting neuroprotection and cognitive enhancement.

Molecular Mechanism of Action

2.1 Primary Target: MCH-1R Antagonism

The Melanin-Concentrating Hormone Receptor 1 (MCH-1R) is a Class A GPCR expressed in the lateral hypothalamus. Biphenyl-piperidine compounds function as orthosteric antagonists.

- **Binding Pocket Topology:** The MCH-1R orthosteric site is a deep, hydrophobic crevice defined by Transmembrane (TM) helices 3, 5, 6, and 7.
- **The Ionic Anchor (Asp192):** The protonated nitrogen of the piperidine ring forms a critical salt bridge with Aspartate 192 (D3.32) in TM3. This interaction mimics the binding of the endogenous MCH peptide's arginine residue.
- **Hydrophobic Packing (Trp255):** The biphenyl moiety exploits a specific hydrophobic sub-pocket, engaging in

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stacking or hydrophobic packing with Tryptophan 255 (W6.48). This interaction stabilizes the receptor in an inactive conformation, preventing the outward movement of TM6 required for G-protein coupling.

- **Signaling Blockade:**

- G

q Pathway: Antagonism prevents the activation of Phospholipase C (PLC), blocking the hydrolysis of PIP2 into IP3 and DAG, thereby suppressing intracellular Ca

release.

- G

i/o Pathway: Antagonism relieves the inhibition of Adenylyl Cyclase, normalizing cAMP levels in neurons that are otherwise suppressed by MCH.

2.2 Secondary Target: Sigma-1 Receptor Modulation

Many biphenyl-piperidines possess high affinity for the Sigma-1 receptor, an ER-resident chaperone protein.

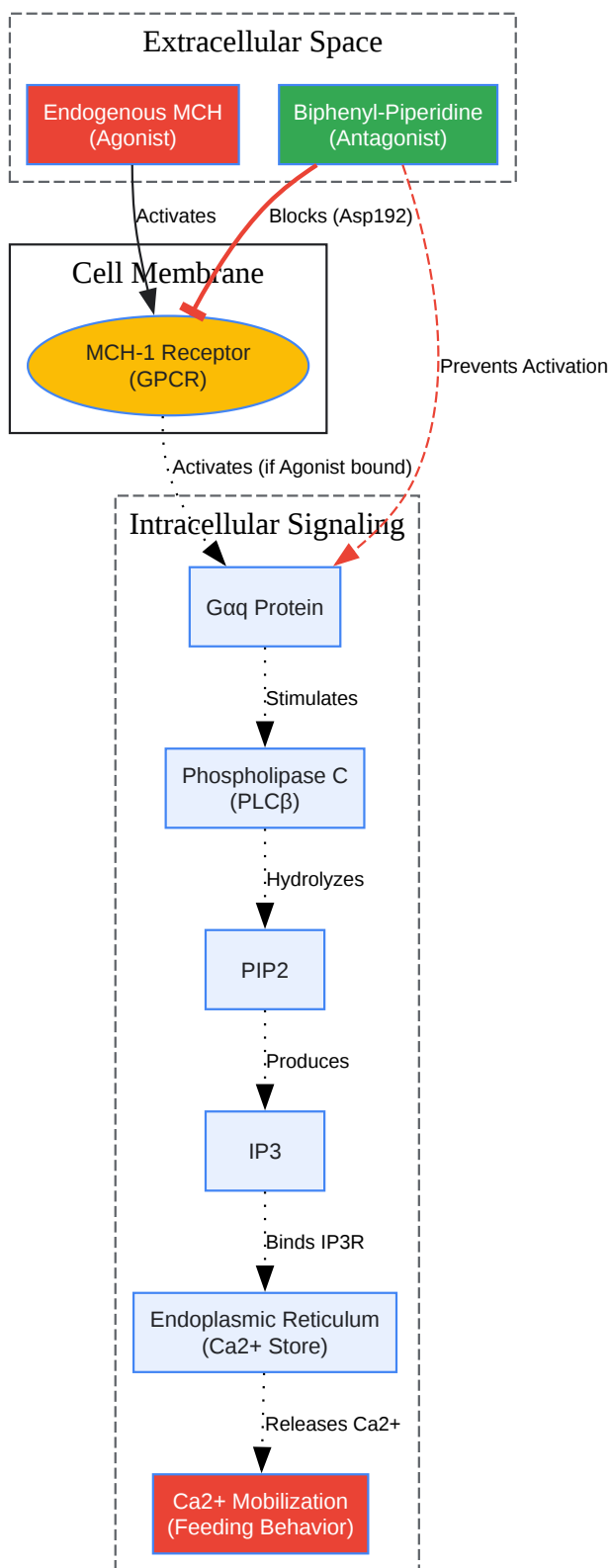
- Mechanism: The compound binds to the Sig-1R at the Mitochondria-Associated ER Membrane (MAM).
- Residue Interaction: The piperidine nitrogen forms a hydrogen bond/salt bridge with Glu172.
- Functional Outcome: Ligand binding causes Sig-1R to dissociate from the binding immunoglobulin protein (BiP/GRP78), allowing Sig-1R to chaperone IP3 receptors and stabilize calcium signaling between the ER and mitochondria.

Visualization of Signaling Pathways[1]

3.1 MCH-1R Antagonism Cascade

The following diagram illustrates the blockade of the G

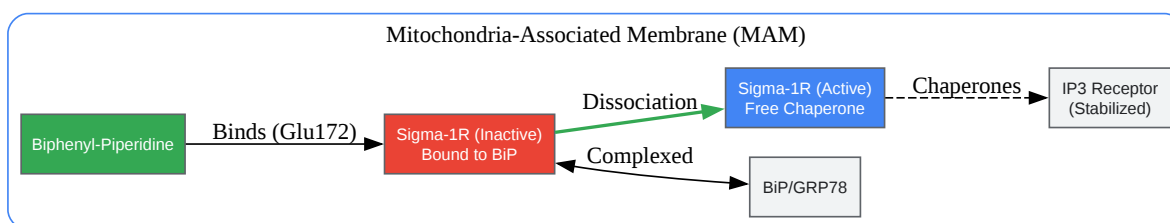
q signaling pathway by a biphenyl-piperidine antagonist.



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Caption: Competitive antagonism at MCH-1R prevents Gq-coupled PLC activation and subsequent calcium mobilization.

3.2 Sigma-1 Chaperone Modulation



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Caption: Ligand binding triggers Sigma-1R dissociation from BiP, enabling chaperone activity at the MAM.

Experimental Protocols (Self-Validating Systems)

4.1 FLIPR Calcium Flux Assay (Functional Antagonism)

This protocol quantifies the ability of a biphenyl-piperidine compound to inhibit MCH-induced calcium release. It utilizes a no-wash dye loading method to minimize cell detachment and variability.^[1]

Reagents:

- Cell Line: HEK293 or CHO cells stably expressing human MCH-1R.
- Dye: Fluo-4 Direct™ or FLIPR Calcium 6 Assay Kit.
- Agonist: Human MCH (100 nM final concentration).
- Buffer: HBSS + 20 mM HEPES + 2.5 mM Probenecid (to inhibit dye efflux).

Workflow:

- Seeding: Plate cells at 50,000 cells/well in black-wall, clear-bottom 96-well poly-D-lysine coated plates. Incubate overnight at 37°C/5% CO₂.
- Dye Loading: Remove media and add 100 µL of Dye Loading Buffer (containing Probenecid).[2] Incubate for 60 minutes at 37°C. Critical: Do not wash cells after dye addition.
- Compound Addition (Antagonist Mode):
 - Add 50 µL of test compound (Biphenyl-piperidine) at varying concentrations (e.g., 0.1 nM to 10 µM).
 - Incubate for 15 minutes at room temperature to allow equilibrium binding.
- Stimulation: Place plate in FLIPR (Fluorometric Imaging Plate Reader).[3] Inject 50 µL of MCH agonist (EC concentration).
- Detection: Measure fluorescence (Ex 494 nm / Em 516 nm) every 1 second for 60 seconds, then every 6 seconds for 2 minutes.

Validation Criteria:

- Z-Factor: Must be > 0.5 for the assay to be considered robust.
- Reference: Use SNAP-94847 as a positive control (expected IC₅₀ ~ 5-10 nM).

4.2 Radioligand Binding Assay (Affinity)

Objective: Determine

values to confirm direct receptor binding.

- Membrane Prep: Homogenize MCH-1R expressing CHO cells; centrifuge at 40,000 x g. Resuspend in Binding Buffer (50 mM Tris-HCl, 10 mM MgCl₂, 2 mM EDTA, pH 7.4).
- Incubation: Mix 5 µg membrane protein + 0.1 nM [³H]-MCH + Test Compound.
- Equilibrium: Incubate for 60 minutes at 25°C.
- Filtration: Harvest onto GF/C glass fiber filters pre-soaked in 0.5% PEI (to reduce non-specific binding).
- Quantification: Count radioactivity via liquid scintillation.
- Analysis: Calculate B_{max} and K_d using the Cheng-Prusoff equation:
$$IC_{50} = \frac{K_d}{1 + \frac{[L]}{K_d}}$$

Quantitative Data Summary

The following table summarizes the structure-activity relationship (SAR) for representative biphenyl-piperidine derivatives. Note the correlation between the bulky hydrophobic group and MCH-1R affinity.

Compound Class	Structure Motif	MCH-1R (nM)	Sig-1R (nM)	Functional Effect
SNAP-7941	4-biaryl-piperidine urea	5.4	>1000	Potent Anorectic
SNAP-94847	4-biaryl-piperidine amide	2.2	>500	High Selectivity
Generic 4-BP	4-(biphenyl-4-yl)piperidine	15.0	45.0	Dual Activity
Diphenidine	1,2-diphenylethylpiperidine	>10,000	12.0	NMDA Antagonist (Dissociative)

Note: "Generic 4-BP" represents the core scaffold without optimized linkers. The high affinity of Diphenidine for Sigma-1 highlights how slight structural changes (linker length) shift the target profile from MCH-1R to Sigma/NMDA.

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- Dual Piperidine-Based Histamine H3 and Sigma-1 Receptor Ligands in the Treatment of Nociceptive and Neuropathic Pain. Source: Journal of Medicinal Chemistry (2023).[5] URL:[[Link](#)]
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